

Application Notes and Protocols for Cell-Based Assays: Screening Picamilon's Bioactivity

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Compound of Interest

Compound Name: *Picamilon*

Cat. No.: *B1678763*

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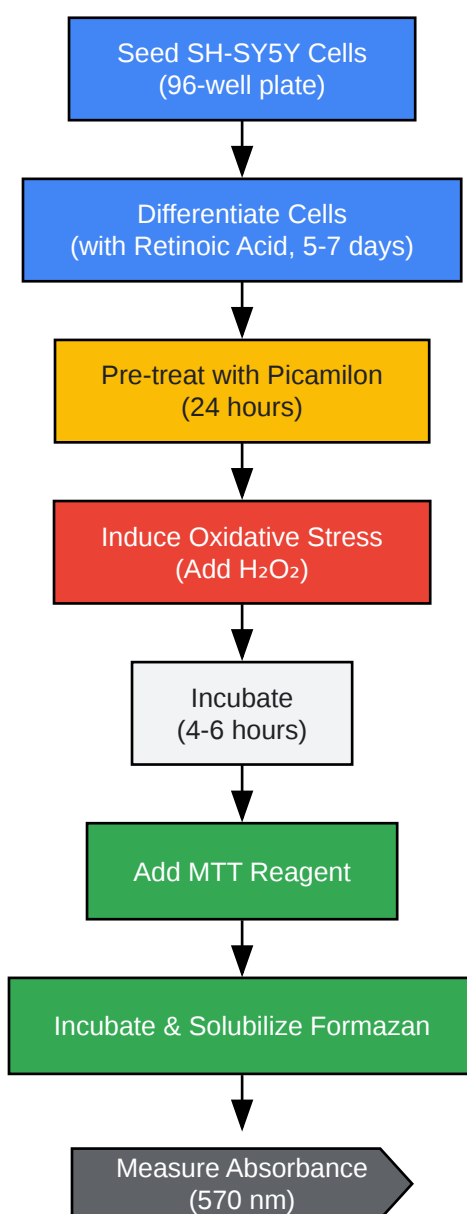
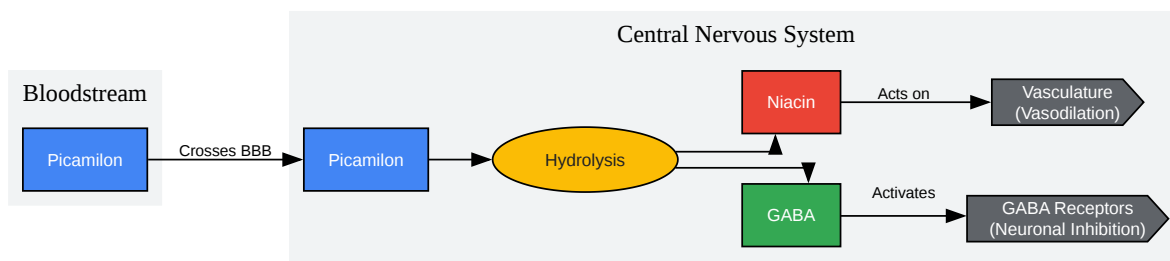
Introduction

Picamilon (N-nicotinoyl-GABA) is a synthetic compound developed in the Soviet Union in 1969, created by combining niacin (Vitamin B3) with gamma-aminobutyric acid (GABA).[1] Its unique structure allows it to cross the blood-brain barrier, after which it is believed to be hydrolyzed back into its constituent molecules, GABA and niacin.[1][2][3] This mechanism suggests two primary pathways for its bioactivity: a GABAergic pathway potentially producing anxiolytic effects, and a vasodilatory pathway, attributed to the niacin component, which may enhance cerebral blood flow.[2][3][4] Additionally, **Picamilon** has been studied for its potential neuroprotective and cognitive-enhancing benefits.[5]

Interestingly, a 2023 in vitro study screened **Picamilon** against 50 different safety-related biological targets and found it to be largely inactive, suggesting that its physiological effects are likely mediated by its hydrolysis products rather than the parent compound itself.[6][7]

These application notes provide detailed protocols for a suite of cell-based assays designed to screen and quantify the key putative bioactivities of **Picamilon**. The assays focus on three core areas: GABAergic activity, neuroprotection against oxidative stress, and endothelial vasodilation. The protocols are intended for researchers, scientists, and drug development professionals seeking to investigate the cellular mechanisms of **Picamilon** and similar compounds.

Diagram: Proposed Mechanism of Action of Picamilon



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References

- 1. Picamilon - Wikipedia [en.wikipedia.org]
- 2. Picamilon: Overview, Uses, Side Effects, Precautions, Interactions, Dosing and Reviews [webmd.com]
- 3. Picamilon: Review of Benefits, Effects, Dosage, and More | Braintropic [braintropic.com]
- 4. nootropicsexpert.com [nootropicsexpert.com]
- 5. Picamilon [bionity.com]
- 6. researchgate.net [researchgate.net]
- 7. Picamilon, a γ -aminobutyric acid (GABA) analogue and marketed nootropic, is inactive against 50 biological targets - PubMed [pubmed.ncbi.nlm.nih.gov]
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